

physicochemical properties of 1-[Chloro(phenyl)acetyl]piperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-[Chloro(phenyl)acetyl]piperidine

CAS No.: 18504-70-6

Cat. No.: B102386

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An In-Depth Technical Guide to the Physicochemical Characterization of 1-[Chloro(phenyl)acetyl]piperidine

Abstract

1-[Chloro(phenyl)acetyl]piperidine (CAS No. 18504-70-6) is a derivative of piperidine, a ubiquitous heterocyclic scaffold in numerous pharmaceuticals and biologically active compounds.^{[1][2]} A thorough understanding of its physicochemical properties is a prerequisite for its application in medicinal chemistry, process development, and pharmacological studies. This guide presents a comprehensive framework for the systematic determination of the key physicochemical properties of this compound. It provides not only detailed, field-proven experimental protocols for properties such as melting point and solubility but also explains the scientific rationale behind these methodologies. This document is intended to serve as a primary technical resource for researchers, scientists, and drug development professionals engaged in the synthesis and evaluation of novel chemical entities.

Introduction

The piperidine ring is a fundamental structural motif in a vast array of natural alkaloids and synthetic drugs, valued for its ability to impart desirable pharmacokinetic properties.[2] As a functionalized derivative, **1-[Chloro(phenyl)acetyl]piperidine** represents a potentially valuable synthetic intermediate for the construction of more complex molecular architectures. The successful integration of any new compound into a research and development pipeline—be it for lead optimization or materials science—hinges on the precise and reliable characterization of its fundamental physical and chemical attributes.

This whitepaper provides a self-validating framework for elucidating the physicochemical profile of **1-[Chloro(phenyl)acetyl]piperidine**. The objective is to equip the laboratory scientist with both the practical methodologies and the theoretical understanding necessary to generate accurate and reproducible data, ensuring a solid foundation for subsequent studies.

Compound Identification and Structure

Accurate identification is the first step in any chemical analysis. The structural and basic chemical information for **1-[Chloro(phenyl)acetyl]piperidine** is summarized below.

Chemical Structure:

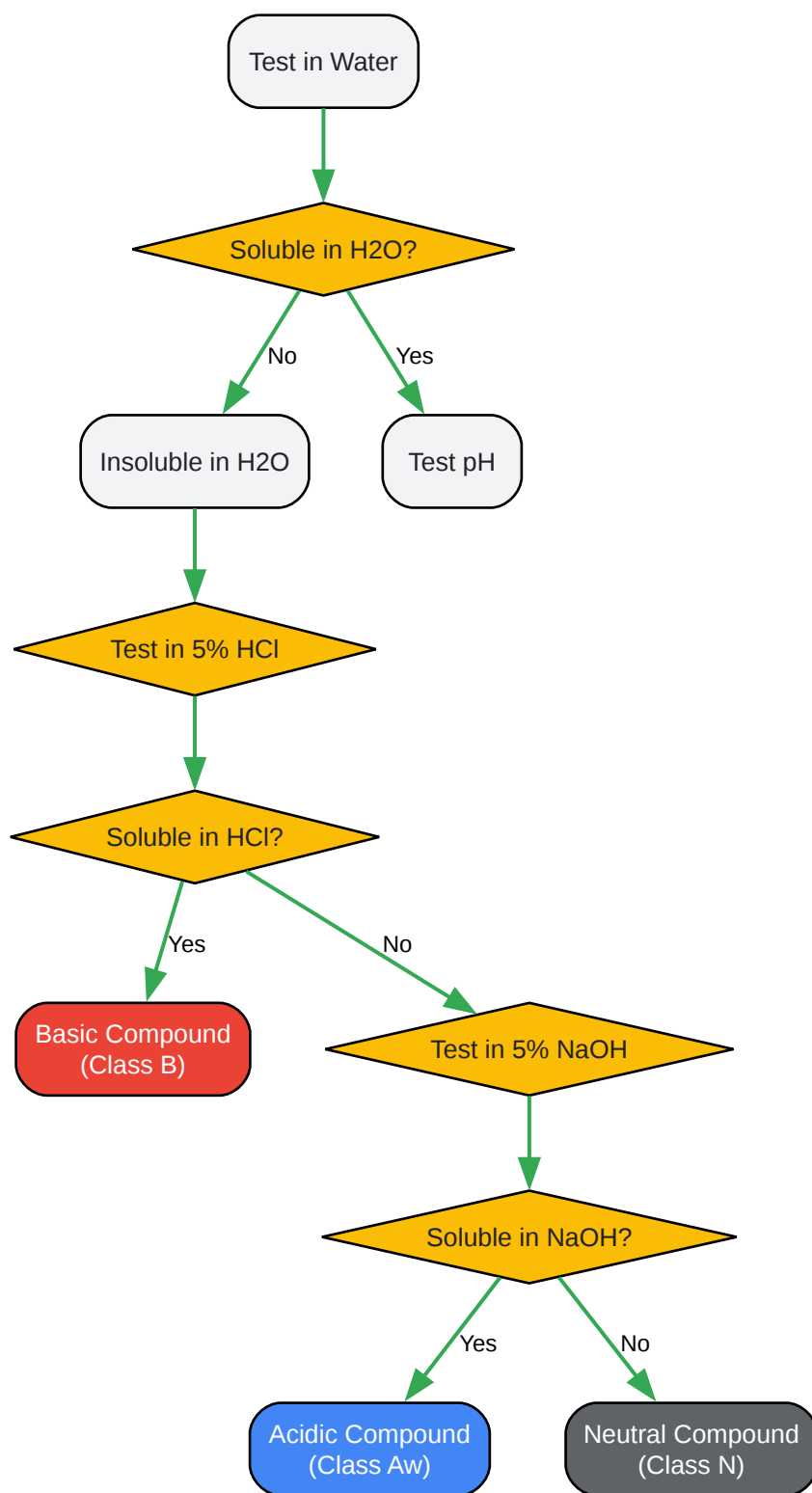
Caption: Workflow for Melting Point Determination.

Solubility Profiling

Expertise & Rationale: A qualitative solubility analysis is a powerful tool for classifying an unknown compound and identifying the presence of ionizable functional groups. [3][4]The principle is based on the "like dissolves like" rule and simple acid-base chemistry. The piperidine nitrogen is expected to be basic and should be protonated in an acidic solution (5% HCl), forming a water-soluble ammonium salt. [5]The compound is unlikely to have acidic protons, so it should be insoluble in a basic solution (5% NaOH). Solubility in water indicates high polarity, while solubility in ether suggests non-polar character. [6] Protocol:

- **General Procedure:** For each solvent, add approximately 25 mg of the compound to a small test tube. Add 0.75 mL of the solvent in portions, shaking vigorously after each addition. [4] [6]Observe for complete dissolution.
- **Solvent Sequence:**

- Step A: Water. Test for solubility in water. If soluble, test the resulting solution with litmus or pH paper to determine if it is acidic, basic, or neutral. [3] Proceed to Step B. If insoluble, proceed to Step C.
- Step B: Diethyl Ether. If the compound was water-soluble, test its solubility in diethyl ether. Compounds soluble in both are typically small, polar molecules. [6] * Step C: 5% Aqueous HCl. If the compound is water-insoluble, test its solubility in 5% HCl. Solubility indicates the presence of a basic functional group (e.g., an amine). [4][5] * Step D: 5% Aqueous NaOH. If the compound is insoluble in both water and 5% HCl, test its solubility in 5% NaOH. Solubility indicates the presence of an acidic functional group. [7] Self-Validation: For any test where solubility is observed in acid (Step C) or base (Step D), the result can be confirmed. Neutralize the resulting solution with a dilute base or acid, respectively. The original, undissolved compound should precipitate out of the solution. [7]



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